

Application Note: Thrazarine Reconstitution, Storage, and Handling Standards

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Compound of Interest

Compound Name: Thrazarine
CAS No.: 120128-14-5
Cat. No.: B1682894

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Executive Summary & Compound Profile

Thrazarine (CAS: 120128-14-5) is a rare antitumor antibiotic originally isolated from *Streptomyces coeruleus*.^[1] Structurally, it is an

-((R)-2-diazo-3-hydroxybutanoyl)-L-serine derivative.^[2] Its mechanism of action involves the inhibition of DNA synthesis and macrophage activation, distinct from its structural analog azaserine.

Due to the presence of a diazo group and an amino acid backbone, **Thrazarine** exhibits specific sensitivities to acidity (pH < 6.0), light, and temperature. This protocol defines the standard operating procedures (SOPs) to maintain compound integrity during reconstitution and storage.

Physicochemical Profile

Property	Specification	Critical Note
Formula		Contains reactive diazo moiety ()
MW	217.18 g/mol	Use this for Molarity calculations
Appearance	Yellowish crystals/powder	Loss of color may indicate diazo degradation
Solubility	Water (Good), DMSO (Good)	Poor in non-polar organic solvents
Stability	Acid-labile	Hydrolyzes to Serine in acidic conditions

Safety & Handling (Core Directive)

Hazard Classification: Cytotoxic / Antineoplastic Agent. Biosafety Level: BSL-2 practices recommended for handling powder.

- Engineering Controls: All weighing and reconstitution must be performed inside a certified Chemical Fume Hood or Class II Biological Safety Cabinet.
- PPE: Double nitrile gloves, lab coat with elastic cuffs, and safety goggles.
- Inactivation: Spills should be treated with 10% bleach (sodium hypochlorite) to degrade the diazo functionality before disposal.

Reconstitution Protocol

Solvent Selection Logic

The choice of solvent dictates the stability profile. Use the decision matrix below:

- DMSO (Dimethyl Sulfoxide): Preferred for frozen stock solutions (long-term). Minimizes hydrolysis.

- Sterile Water / PBS (pH 7.4): Preferred for immediate use in biological assays. DO NOT STORE aqueous solutions for >24 hours.

Preparation of Stock Solution (Standard 50 mM)

Target Concentration: 50 mM in DMSO

- Equilibration: Remove the **Thrazarine** vial from -20°C storage and allow it to equilibrate to room temperature (approx. 15 mins) inside a desiccator. Why? This prevents condensation moisture from degrading the hygroscopic solid.
- Weighing: Accurately weigh the necessary amount (e.g., 5 mg).
- Calculation: Use the formula
$$.3[4]$$
- Dissolution: Add high-grade anhydrous DMSO ($\geq 99.9\%$). Vortex gently for 30 seconds.
 - Visual Check: Solution should be a clear, light yellow. If colorless or cloudy, do not use.
- Aliquoting: Dispense into light-protective amber microtubes. Avoid large volumes to prevent repeated freeze-thaw cycles.

Reconstitution Table (Based on MW 217.18)

Target Mass	Target Conc.	Solvent Volume	Application
1 mg	10 mM	460 L	Cell-based Assay Screening
5 mg	50 mM	460 L	High-Conc. Stock Storage
10 mg	100 mM	460 L	In vivo Dose Formulation

Aqueous Dilution (For Assays)

Critical Step: **Thrazarine** is acid-labile. Ensure your buffer is buffered to pH 7.2–7.6.

- Protocol: Dilute the DMSO stock at least 1:200 into culture medium to keep DMSO < 0.5%.
- Warning: Do not use acidic buffers (e.g., Acetate buffer pH 5.0) as this triggers rapid hydrolysis to Serine.

Storage & Stability Guidelines

Solid State

- Condition: -20°C, Desiccated, Protected from Light.
- Shelf Life: >2 years if seal is unbroken.
- Monitoring: Inspect for "caking" or color loss (yellow white) which indicates moisture ingress and degradation.

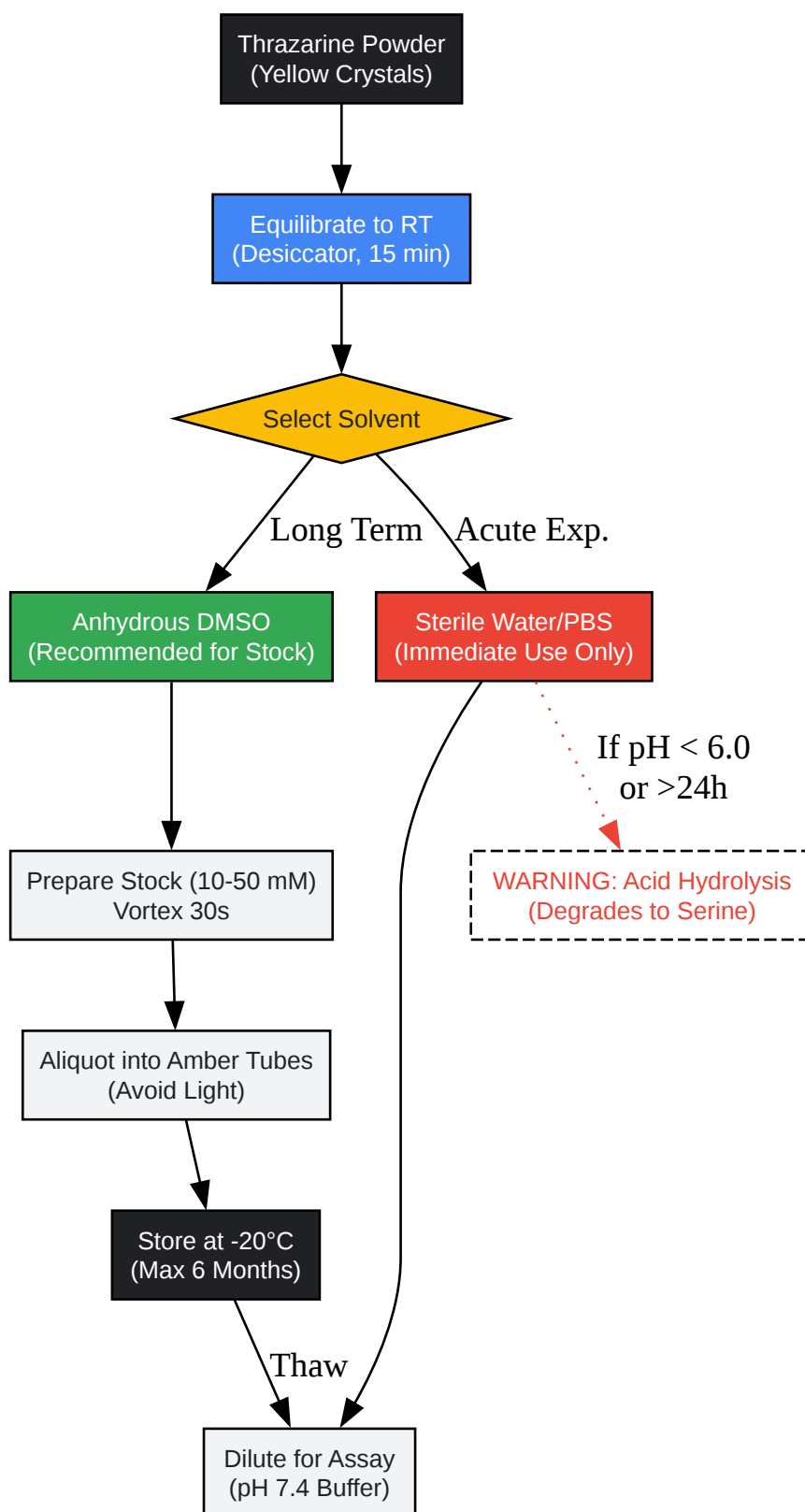
Solution State

- DMSO Stock (-20°C): Stable for 3–6 months.
 - Freeze/Thaw Limit: Max 3 cycles.
- Aqueous Working Solution (4°C): Use within 12 hours. Unstable.
 - Mechanism:[3][4] The diazo group is susceptible to spontaneous hydrolysis in water, accelerating at lower pH or higher temperatures.

Visualized Workflows (Graphviz)

Reconstitution & Handling Logic

This diagram illustrates the critical decision points for solvent choice and handling to prevent degradation.

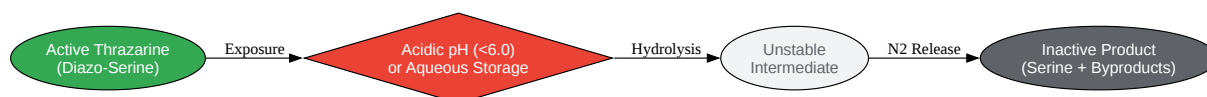


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Caption: Figure 1. **Thrazarine** reconstitution decision tree highlighting the critical divergence between long-term storage (DMSO) and immediate usage (Aqueous).

Degradation Pathway Logic

Understanding the failure mode (Acid Hydrolysis) is crucial for experimental troubleshooting.



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Caption: Figure 2. Simplified degradation pathway. The diazo group is the stability-limiting factor, releasing nitrogen gas upon acid hydrolysis.

References

- Kameyama, T., et al. (1988).[2] "**Thrazarine**, a new antitumor antibiotic.[1][2] I. Taxonomy, fermentation, isolation and biological properties." [2] The Journal of Antibiotics, 41(11), 1561-1567.[2] [[Link](#)]
- Takahashi, A., et al. (1988).[2] "**Thrazarine**, a new antitumor antibiotic. II.[1] Physico-chemical properties and structure determination." The Journal of Antibiotics, 41(11), 1568-1574. [[Link](#)]
- Katsuyama, Y., et al. (2021). "Identification of a l-Threonine-Utilizing Hydrazine Synthetase for **Thrazarine** Biosynthesis." Angewandte Chemie International Edition. [[Link](#)]

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Sources

- [1. Thrazarin – Wikipedia \[de.wikipedia.org\]](#)
- [2. medkoo.com \[medkoo.com\]](#)
- [3. youtube.com \[youtube.com\]](#)
- [4. Identification of a l-Threonine-Utilizing Hydrazine Synthetase for Thrazarine Biosynthesis in Streptomyces coeruleus MH802-fF5 - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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